Introduction: The Strategic Importance of the C7-Functionalized 2-Methylindazole Scaffold

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Compound of Interest

Compound Name:	*2-Methylindazole-7-boronic acid*
CAS No.:	*1001907-58-9*
Cat. No.:	*B3026515*

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The indazole core is a privileged scaffold in medicinal chemistry, forming the structural basis for a multitude of therapeutic agents, including those with anticancer, anti-inflammatory, and antiviral properties.[1][2] Its unique electronic properties and ability to participate in crucial hydrogen bonding interactions make it a highly sought-after motif in drug design. The functionalization of the indazole ring, particularly at the C7 position, allows for the precise tuning of a molecule's steric and electronic profile, which can profoundly impact its pharmacological activity, selectivity, and pharmacokinetic properties.

2-Methylindazole-7-boronic acid has emerged as a critical building block for accessing these C7-substituted indazoles. The "magic methyl" group at the N2 position is not merely a placeholder; it serves to block the potentially problematic acidic N-H proton, which can interfere with catalytic cycles, and can enhance metabolic stability and modulate binding affinity through hydrophobic interactions.[3][4]

This guide provides a comprehensive overview of the reaction conditions for carbon-carbon (C-C) bond formation using **2-Methylindazole-7-boronic acid**, with a primary focus on the robust and versatile Suzuki-Miyaura cross-coupling reaction. We will delve into the mechanistic

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underpinnings, provide field-tested protocols, and discuss critical parameters for optimization to empower researchers in drug discovery and chemical development.

Pillar 1: The Mechanism of Suzuki-Miyaura Coupling

The Suzuki-Miyaura reaction is the preeminent method for forming C(sp^2)–C(sp^2) bonds, valued for its mild conditions, exceptional functional group tolerance, and the relative stability of its organoboron reagents.[1][5][6] The reaction facilitates the coupling of an organoboron species (like **2-Methylindazole-7-boronic acid**) with an organohalide or triflate in the presence of a palladium catalyst and a base.

The process is governed by a well-established catalytic cycle involving three key steps:

- Oxidative Addition: A low-valent Palladium(0) species inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide), forming a Pd(II) intermediate.
- Transmetalation: This is often the rate-determining step. The boronic acid is activated by a base to form a more nucleophilic boronate complex. This complex then transfers its organic moiety (the 2-methylindazol-7-yl group) to the Pd(II) center, displacing the halide.
- Reductive Elimination: The two organic groups on the palladium complex couple and are expelled, forming the new C-C bond and regenerating the active Pd(0) catalyst, which re-enters the cycle.

The Critical Role of Reaction Components

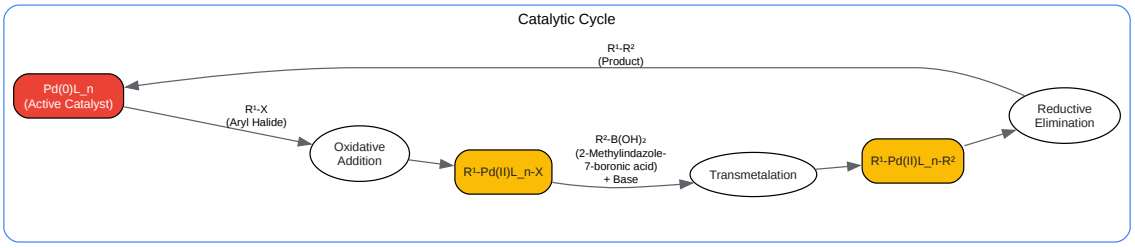
- Palladium Catalyst & Ligand: The choice of catalyst is paramount. While simple palladium sources like $Pd(OAc)_2$ can be used, modern cross-coupling relies on pre-catalysts combined with sterically hindered, electron-rich phosphine ligands (e.g., SPhos, XPhos). These ligands stabilize the Pd(0) state, facilitate oxidative addition, and promote the crucial reductive elimination step.[7][8] For nitrogen-rich heterocycles like indazoles, which can act as catalyst poisons, robust ligand systems are essential.[7][8]
- Base: The base is not a mere spectator. Its primary role is to activate the boronic acid by forming a tetracoordinate boronate species ($-B(OH)_3^-$). This increases the nucleophilicity of the boron center, making the transfer of the organic group to the palladium catalyst

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kinetically favorable.[9][10] Common choices include potassium carbonate (K_2CO_3), potassium phosphate (K_3PO_4), and cesium carbonate (Cs_2CO_3).

- Solvent System: The solvent must solubilize all components of the reaction. Often, a mixture of an organic solvent (e.g., 1,4-dioxane, toluene) and water is used. Water can play a beneficial role in promoting the formation of the active boronate species. However, for substrates prone to protodeboronation, anhydrous conditions may be necessary.[5]

Fig 1. The Suzuki-Miyaura Catalytic Cycle.



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Caption: Fig 1. The Suzuki-Miyaura Catalytic Cycle.

Pillar 2: Field-Proven Protocols & Data

While the general principles of Suzuki-Miyaura coupling are universal, successful application with specific heterocyclic substrates like **2-Methylindazole-7-boronic acid** requires careful optimization. The primary challenge is mitigating protodeboronation, a side reaction where the carbon-boron bond is cleaved, reducing yield.[11] Using the more stable pinacol ester of the boronic acid can often circumvent this issue.[12][13]

General Protocol for Suzuki-Miyaura Coupling

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This protocol provides a robust starting point for coupling **2-Methylindazole-7-boronic acid** pinacol ester with a generic aryl bromide.

1. Reagent Preparation & Inert Atmosphere:

- To an oven-dried reaction vessel (e.g., a microwave vial or Schlenk tube) equipped with a magnetic stir bar, add the aryl bromide (1.0 equiv.), **2-Methylindazole-7-boronic acid** pinacol ester (1.2–1.5 equiv.), and the base (e.g., K_3PO_4 or Cs_2CO_3, 2.0–3.0 equiv.).
- In a separate vial, weigh the palladium pre-catalyst (e.g., $Pd_2(dba)_3$, 2 mol%) and the ligand (e.g., SPhos, 4-5 mol%).
- Seal the reaction vessel with a septum or cap. Evacuate and backfill the vessel with an inert gas (Argon or Nitrogen) three times to ensure an oxygen-free atmosphere.

2. Reaction Execution:

- Under a positive pressure of inert gas, add the catalyst/ligand mixture to the reaction vessel.
- Add the degassed solvent (e.g., 1,4-dioxane/water 10:1, or anhydrous toluene) via syringe. The reaction concentration is typically between 0.1 M and 0.5 M with respect to the limiting reagent.
- Place the sealed vessel in a preheated oil bath or heating block at the desired temperature (typically 80–110 °C).
- Stir vigorously for the specified time (2–24 hours). Monitor the reaction progress by TLC or LC-MS.

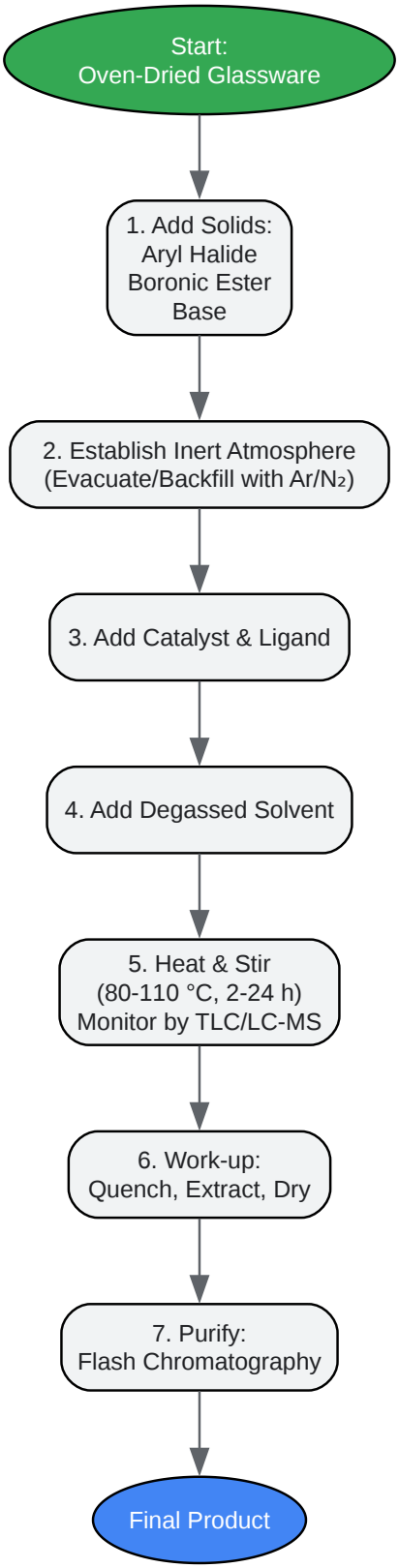
3. Work-up and Purification:

- Once the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with an organic solvent like ethyl acetate.
- Wash the organic layer sequentially with water and brine.

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- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel to obtain the desired C7-arylated 2-methylindazole product.

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Caption: Fig 2. General Experimental Workflow for Suzuki Coupling.

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Data Presentation: Survey of Reaction Conditions for Indazole Scaffolds

The following table summarizes conditions successfully employed for Suzuki-Miyaura couplings on various indazole scaffolds, providing a valuable reference for reaction optimization.

Indazole Substrate	Coupling Partner	Catalyst System (mol%)	Base	Solvent	Temp/Time	Yield (%)	Reference
3-Chloroindazole	5-Indoleboronic acid	P2 Precatalyst (2.5)	K_3PO_4	Dioxane/H_2O	100 °C / 15 h	>95	[7]
7-Bromo-1H-indazole deriv.	(4-Methoxyphenyl)boronic acid	$Pd(PPh_3)_4$ (5)	K_2CO_3	Dioxane/H_2O	100 °C / 12 h	85	[1]
3-Iodo-1-Boc-indazole	Various Aryl boronic acids	$PdCl_2$(dppf)·DCM (5)	K_3PO_4	Dioxane/H_2O	90 °C / 1.5 h	50-70	[14]
6-Chloroindole	Phenylboronic acid	P1 Precatalyst (1-1.5)	K_3PO_4	Dioxane/H_2O	60 °C / 5-8 h	97	[7][15]
6-Chloropurine deriv.	Phenylboronic acid	$Pd(PPh_3)_4$ (2.5)	K_2CO_3	Toluene	100 °C	High	[16]

Note: P1 and P2 are specific Buchwald precatalysts. Yields are isolated yields.

Pillar 3: Trustworthiness Through Self-Validation

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Every protocol must be a self-validating system. For the Suzuki-Miyaura coupling of **2-Methylindazole-7-boronic acid**, this means incorporating rigorous controls and characterization.

- Monitoring: Regular monitoring by LC-MS is crucial. This not only tracks the formation of the desired product but also reveals the presence of key side-products, such as the protodeboronated starting material (2-methylindazole) or homocoupled aryl halide. The relative ratio of these species provides direct feedback on reaction efficiency and potential degradation pathways.

- Stability of Reagents: The purity and stability of the boronic acid (or its ester) are critical.[17][18] It is advisable to use freshly sourced or properly stored reagents. If yields are low, consider using the more stable pinacol boronate ester.[13][19]

- Catalyst Screening: If a standard protocol fails, a small screen of different palladium catalysts, ligands, and bases should be performed. The data in the table above provides an excellent starting point for selecting alternative conditions.

Conclusion

2-Methylindazole-7-boronic acid is a powerful and strategic tool for the synthesis of novel C7-functionalized indazoles in drug discovery. Mastery of its application in C-C bond formation hinges on a solid understanding of the Suzuki-Miyaura catalytic cycle and careful control of reaction parameters. By selecting robust catalyst systems, optimizing the base and solvent, and taking measures to prevent catalyst inhibition and protodeboronation, researchers can efficiently generate diverse libraries of indazole-based compounds for biological evaluation. The protocols and data presented herein serve as a validated foundation for achieving success in these critical synthetic transformations.

References

- Düfert, M. A., Billingsley, K. L., & Buchwald, S. L. (2013). Suzuki-Miyaura Cross-Coupling of Unprotected, Nitrogen-Rich Heterocycles: Substrate Scope and Mechanistic Investigation. Journal of the American Chemical Society, 135(34), 12877–12885. Available at: [Link]

- Düfert, M. A., Billingsley, K. L., & Buchwald, S. L. (2013). Suzuki-Miyaura Cross-Coupling of Unprotected, Nitrogen-Rich Heterocycles: Substrate Scope and Mechanistic Investigation.

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National Institutes of Health. Available at: [Link]

- El Kazzouli, S., et al. (2021). A regioselective C7 bromination and C7 palladium-catalyzed Suzuki–Miyaura cross-coupling arylation of 4-substituted NH-free indazoles. RSC Advances, 11(12), 6896-6904. Available at: [Link]
- Robbins, D. W., et al. (2021). Heteroaryl—Heteroaryl, Suzuki—Miyaura, Anhydrous Cross-Coupling Reactions Enabled by Trimethyl Borate. Organic Letters, 23(15), 5879-5883. Available at: [Link]
- Li, Y., et al. (2023). The C-3 Functionalization of 1H-Indazole through Suzuki–Miyaura Cross-Coupling Catalyzed by a Ferrocene-Based Divalent Palladium Complex Immobilized over Ionic Liquid, as Well as Theoretical Insights into the Reaction Mechanism. Molecules, 28(6), 2821. Available at: [Link]
- Gopi, B., & Vijayakumar, V. (2024). An efficient and simple approach for synthesizing indazole compounds using palladium-catalyzed Suzuki–Miyaura cross-coupling. RSC Advances, 14, 26494-26504. Available at: [Link]
- Smith, G. B., et al. (1996). Mechanistic Studies of the Suzuki Cross-Coupling Reaction. The Journal of Organic Chemistry, 61(12), 4012–4019. Available at: [Link]
- ResearchGate. (2025). Microwave Assisted Synthesis of ... 2-Methyl-3-aryl-7- [(E)-arylmethylidene]-3,3a,4,5,6,7-hexahydro-2H-indazoles (V). Available at: [Link]
- Molander, G. A., & Biolatto, B. (2003). Suzuki-Miyaura coupling of heteroaryl boronic acids and vinyl chlorides. Chemical Communications, (17), 2188-2189. Available at: [Link]
- ResearchGate. (n.d.). Suzuki-Miyaura cross-coupling reaction of heteroaryl boronic acids with 1a. Available at: [Link]
- Peng, S., et al. (2021). Preparation of thiazole-4-boronic esters through palladium-catalyzed cross-coupling reactions. American Chemical Society. Available at: [Link]
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). Optimizing Suzuki-Miyaura Coupling with High-Purity Boronic Acids. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Wilson, J. E., et al. (2019). Synthesis and Biological Evaluation of 3-Arylindazoles as Selective MEK4 Inhibitors. ACS Medicinal Chemistry Letters, 10(10), 1436–1441. Available at: [Link]
- Google Patents. (2012). CN102827162A - Preparation method of 2-methyl-7-azaindole.
- ResearchGate. (2025). Palladium-Catalyzed Cross-Coupling Reactions of Organoboronic Acids with Organic Electrophiles. Available at: [Link]
- Bell, G. E., et al. (2018). Synthesis of 2-BMIDA indoles via heteroannulation: Applications in drug scaffold and natural product synthesis. ChemRxiv. Available at: [Link]
- Düfert, M. A., et al. (2013). Suzuki-Miyaura Cross-Coupling of Unprotected, Nitrogen-Rich Heterocycles. DSpace@MIT. Available at: [Link]
- Havelkova, M., Dvorak, D., & Hocek, M. (2003). The Suzuki–Miyaura cross-coupling reactions of 2-, 6- or 8-halopurines with boronic acids leading to 2-, 6- or 8-aryl- and alkenylpurine derivatives. Tetrahedron, 59(33), 6345-6355. Available at: [Link]
- ChemOrgChem. (2024, March 22). Suzuki-Miyaura Coupling |Basics|Mechanism|Examples|. YouTube. Available at: [Link]
- The Organic Chemistry Tutor. (2020, February 14). Suzuki cross-coupling reaction. YouTube. Available at: [Link]
- Scott Rychnovsky. (2011, October 3). Masking Boronic Acids for Suzuki Coupling. YouTube. Available at: [Link]
- Billingsley, K. L., & Buchwald, S. L. (2007). A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles. Journal of the American Chemical Society, 129(11), 3358–3366. Available at: [Link]
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of boron reagents for Suzuki–Miyaura coupling. Chemical Society Reviews, 43(1), 412-443. Available at: [Link]
- Platon, M., Siau, W. Y., & Czaplik, W. M. (2017). Palladium-Catalyzed Suzuki–Miyaura Cross-Coupling in Continuous Flow. Molecules, 22(5), 765. Available at: [Link]

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- Lin, M. H., et al. (2016). Synthesis of 2-Alkenyl-2H-indazoles from 2-(2-Carbonylmethyl)-2H-indazoles. Molecules, 21(2), 238. Available at: [Link]
- NINGBO INNO PHARMCHEM CO., LTD. (n.d.). Mastering Suzuki-Miyaura Coupling: The Importance of High-Purity Boronic Acids. Available at: [Link]
- Boyd, S. J., et al. (2019). Metal-free C–C bond formation via coupling of nitrile imines and boronic acids. Chemical Communications, 55(94), 14175-14178. Available at: [Link]
- ResearchGate. (2019). (PDF) Metal-Free C-C Bond Formation via Coupling of Nitrile Imines and Boronic Acids. Available at: [Link]
- Roberts, A. M., et al. (2018). Boronic acid with high oxidative stability and utility in biological contexts. Proceedings of the National Academy of Sciences, 115(46), 11737–11742. Available at: [Link]
- Di Micco, S., et al. (2023). The Magic Methyl and Its Tricks in Drug Discovery and Development. Molecules, 28(16), 6062. Available at: [Link]
- Kim, Y., et al. (2024). Synthesis and evaluation of N-arylindazole-3-carboxamide derivatives as novel antiviral agents against SARS-CoV-2. Bioorganic & Medicinal Chemistry Letters, 114, 130015. Available at: [Link]
- Aydin, I., et al. (2019). Aromatase Inhibition by 2-methyl Indole Hydrazone Derivatives Evaluated via Molecular Docking and in Vitro Activity Studies. Xenobiotica, 49(8), 965-973. Available at: [Link]
- ResearchGate. (n.d.). C–H Bond Formation with Boronic Acids and Derivatives by Transition-Metal-Free Conjugate Addition Reactions | Request PDF. Available at: [Link]
- Sharma, V., et al. (2016). Recent developments of 2-aminothiazoles in medicinal chemistry. European Journal of Medicinal Chemistry, 110, 93-125. Available at: [Link]
- Lian, J., et al. (2013). [Application of methyl in drug design]. Yao Xue Xue Bao, 48(8), 1195-208. Available at: [Link]

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Sources

- 1. pubs.rsc.org [pubs.rsc.org]
- 2. Synthesis and evaluation of N-arylindazole-3-carboxamide derivatives as novel antiviral agents against SARS-CoV-2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The Magic Methyl and Its Tricks in Drug Discovery and Development - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [Application of methyl in drug design] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Heteroaryl—Heteroaryl, Suzuki—Miyaura, Anhydrous Cross-Coupling Reactions Enabled by Trimethyl Borate - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Suzuki-Miyaura Cross-Coupling of Unprotected, Nitrogen-Rich Heterocycles: Substrate Scope and Mechanistic Investigation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. youtube.com [youtube.com]
- 10. youtube.com [youtube.com]
- 11. Suzuki-Miyaura coupling of heteroaryl boronic acids and vinyl chlorides - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 12. benchchem.com [benchchem.com]
- 13. CAS 845751-67-9 | 2-Methylindazole-7-boronic acid pinacol ester - Synblock [synblock.com]
- 14. Synthesis and Biological Evaluation of 3-Arylindazoles as Selective MEK4 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 15. dspace.mit.edu [dspace.mit.edu]
- 16. The Suzuki-Miyaura cross-coupling reactions of 2-, 6- or 8-halopurines with boronic acids leading to 2-, 6- or 8-aryl- and alkenylpurine derivatives (Martina Havelkova, Dalimil Dvorak, Michael Hocek) [studfile.net]

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- 17. nbinno.com [nbinno.com]
- 18. nbinno.com [nbinno.com]
- 19. 2-Methylindazole-7-boronic acid pinacol ester CAS#: 845751-67-9 [m.chemicalbook.com]
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